

Spectroscopic Profile of Dichloroquinazoline Derivatives: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 6,7-Dichloroquinazoline

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a summary of available spectroscopic data for key dichloroquinazoline derivatives. Despite a comprehensive search of scientific literature and chemical databases, a complete, experimentally verified spectroscopic dataset for **6,7-dichloroquinazoline** could not be located. Therefore, this document presents data for the closely related and synthetically important analogues: 2,4-dichloro-6,7-dimethoxyquinazoline and 4,7-dichloroquinazoline. This information is intended to serve as a valuable reference point for researchers working with substituted quinazoline scaffolds.

Data Presentation: Spectroscopic Data of Dichloroquinazoline Analogues

The following tables summarize the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for 2,4-dichloro-6,7-dimethoxyquinazoline and 4,7-dichloroquinazoline.

Table 1: NMR Spectroscopic Data of Dichloroquinazoline Analogues

Compound	Nucleus	Solvent	Chemical Shift (δ) ppm
2,4-dichloro-6,7-dimethoxyquinazoline	^1H	Not Specified	7.33 (s), 7.24 (s), 3.98 (s)
^{13}C	Not Specified	Not available	
4,7-dichloroquinazoline	^1H	Not Specified	8.85 (d, J=4.8 Hz, 1H), 8.24 (d, J=2.1 Hz, 1H), 8.09 (d, J=9.0 Hz, 1H), 7.62 (dd, J=9.0, 2.1 Hz, 1H)
^{13}C	Not Specified	152.2, 151.8, 149.8, 136.2, 128.8, 128.1, 125.2, 118.9	

Table 2: IR and MS Spectroscopic Data of Dichloroquinazoline Analogues

Compound	IR (cm^{-1})	Mass Spectrometry (m/z)
2,4-dichloro-6,7-dimethoxyquinazoline	Not available	$[\text{M}+\text{H}]^+$: 259.0
4,7-dichloroquinazoline	Not available	$[\text{M}+\text{H}]^+$: 199.0 ^[1]

Experimental Protocols

Detailed experimental methodologies for the synthesis and characterization of these analogues are often proprietary or described within patented procedures. However, general synthetic routes provide insight into the conditions under which such data would be obtained.

Synthesis of 4,7-dichloroquinazoline:

A common method for the synthesis of 4,7-dichloroquinazoline involves the chlorination of 7-chloro-4(3H)-quinazolinone. A typical procedure is as follows:

- 7-chloro-4(3H)-quinazolinone is dissolved in phosphorus oxychloride (POCl_3).
- The mixture is heated, often to around 100°C , for several hours.
- After the reaction is complete, the excess POCl_3 is removed under reduced pressure.
- The crude product is then purified, for example, by co-evaporation with toluene to yield 4,7-dichloroquinazoline^[1].

Characterization of the resulting product would then be carried out using standard spectroscopic techniques.

General NMR Spectroscopy Protocol:

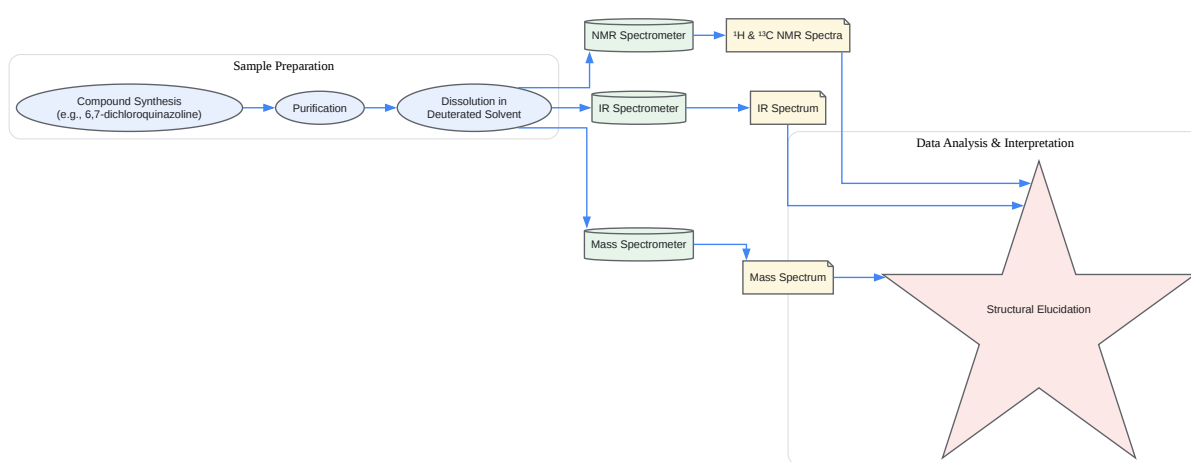
^1H and ^{13}C NMR spectra are typically recorded on a spectrometer operating at a frequency of 300 MHz or higher. The sample is dissolved in a deuterated solvent (e.g., CDCl_3 , DMSO-d_6), and chemical shifts are reported in parts per million (ppm) relative to an internal standard, such as tetramethylsilane (TMS).

General Mass Spectrometry Protocol:

Mass spectra are often obtained using electrospray ionization (ESI) or gas chromatography-mass spectrometry (GC-MS). For ESI, the sample is dissolved in a suitable solvent and introduced into the mass spectrometer, where it is ionized. The resulting mass-to-charge ratios (m/z) of the ions are then detected.

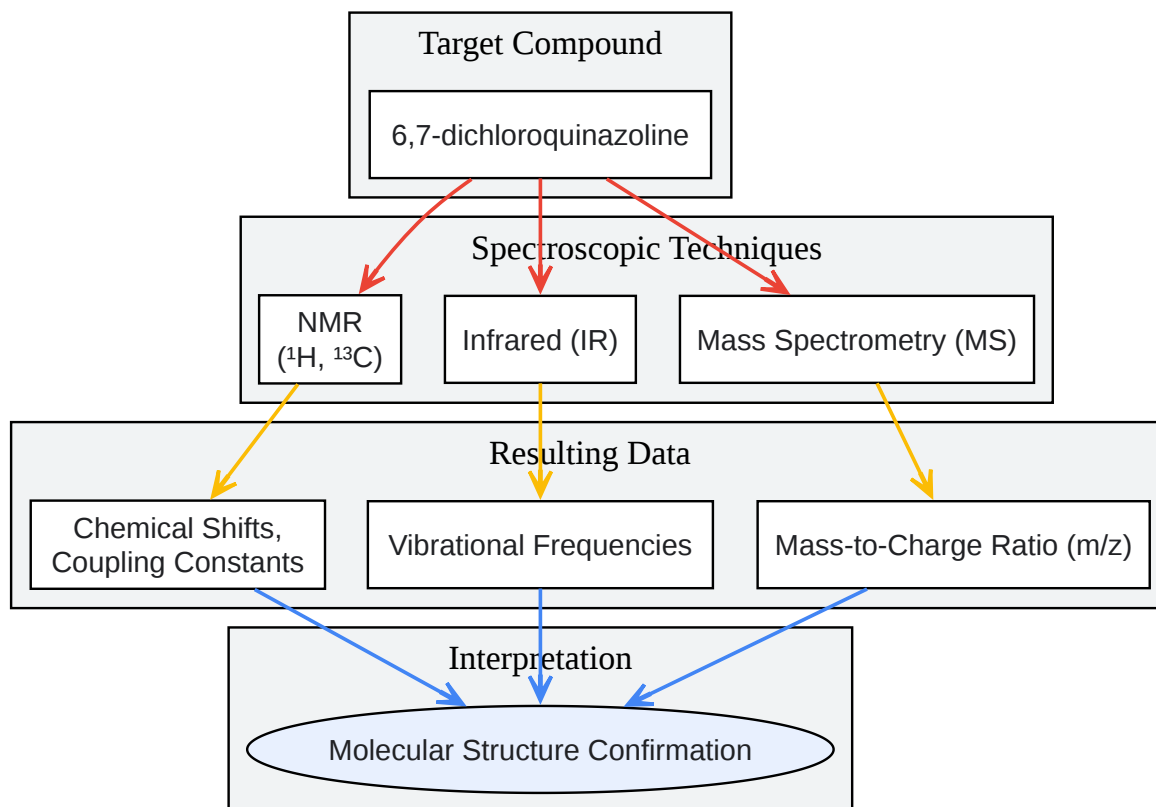
Visualizations

The following diagrams illustrate key conceptual workflows in the spectroscopic analysis of chemical compounds.



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Caption: Workflow for Spectroscopic Analysis of a Synthesized Compound.



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Caption: Relationship between Spectroscopic Techniques and Structural Elucidation.

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References

- 1. 4,7-Dichloroquinazoline synthesis - chemicalbook [chemicalbook.com]
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